

Technical Guide: 4-Nitroindane as a Strategic Building Block in Organic Synthesis

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Compound of Interest

Compound Name: 4-Nitroindan

CAS No.: 34701-14-9

Cat. No.: B022424

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Executive Summary

4-Nitroindane (CAS: 3470-15-3) represents a privileged but underutilized scaffold in medicinal chemistry. Unlike its more accessible isomer, 5-nitroindane, the 4-substituted variant offers a unique steric and electronic profile due to its proximity to the aliphatic bridgehead. This guide serves as a technical manual for organic chemists and drug developers, detailing the rigorous synthesis, purification, and downstream functionalization of **4-nitroindane**. It addresses the primary challenge—regioselectivity during nitration—and provides validated protocols for converting this intermediate into high-value pharmacophores.

Synthesis & Purification: The Critical Path

The fundamental challenge in accessing **4-nitroindane** is the electrophilic aromatic substitution (EAS) of indane. The aliphatic cyclopentyl ring acts as a weak activator (alkyl donor), directing incoming electrophiles to the ortho and para positions relative to the bridgehead carbons.

The Regioselectivity Problem

Nitration of indane typically yields a mixture of 5-nitroindane (major) and **4-nitroindane** (minor).

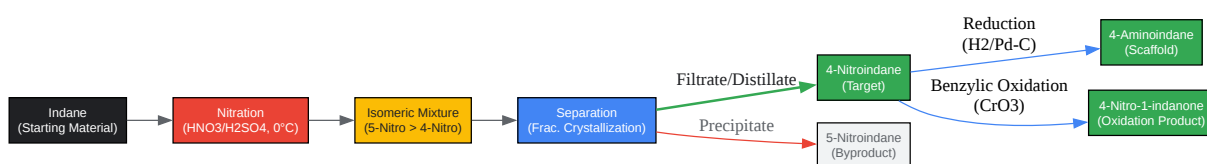
- 5-Nitroindane (~70-80%): Favored due to less steric hindrance. The position is "para" to one bridgehead and "meta" to the other, but sterically accessible.
- **4-Nitroindane** (~20-30%): Disfavored due to steric clash with the adjacent methylene group of the cyclopentane ring (the "ortho" effect).

Separation Strategy

Because the boiling points of the isomers are close, standard flash chromatography is often inefficient for bulk separation. The recommended industrial workflow relies on fractional crystallization or high-efficiency vacuum distillation.

Parameter	4-Nitroindane	5-Nitroindane	Implication
Melting Point	~40-42 °C	~72-74 °C	5-Nitro crystallizes out first from cold ethanol/hexane.
Polarity	Slightly Lower	Slightly Higher	4-Nitro elutes first in non-polar silica gradients.
Yield (Typical)	20-25%	65-70%	Requires recycling of mother liquor for max efficiency.

Validated Synthesis Workflow (Diagram)



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Figure 1: Divergent synthesis pathway for accessing 4-substituted indane scaffolds.

Chemical Reactivity Profile

Once isolated, **4-nitroindane** serves as a versatile "switch" for further functionalization.

Reduction to 4-Aminoindane

The most common transformation is the reduction of the nitro group to an amine. 4-Aminoindane is a bioisostere of 1-aminonaphthalene but with improved solubility and metabolic stability.

- Reagents: $\text{H}_2/\text{Pd-C}$ (cleanest), Fe/HCl (cheapest), or SnCl_2 (selective).
- Application: Precursor for urea derivatives (FABP4 inhibitors) and kinase inhibitors [1].

Benzylic Oxidation

The C1 position (benzylic) is activated. Controlled oxidation yields 4-nitro-1-indanone.

- Reagents: CrO_3 (Jones reagent) or KMnO_4 (requires care to avoid ring opening).
- Strategic Value: This introduces a ketone handle for reductive amination or Grignard addition, allowing the construction of chiral centers at C1 while maintaining the C4-nitrogen functionality [2].

Experimental Protocols

Protocol A: Nitration of Indane (Optimized for Safety)

Note: This reaction is exothermic. Temperature control is vital to prevent di-nitration.

- Setup: Equip a 3-neck round-bottom flask with a thermometer, addition funnel, and magnetic stirrer. Cool to 0°C in an ice-salt bath.
- Acid Mix: Add concentrated H_2SO_4 (50 mL). Slowly add indane (11.8 g, 100 mmol) dropwise, maintaining $T < 5^\circ\text{C}$.

- Nitration: Prepare a mixture of conc. HNO_3 (7.0 mL) and conc. H_2SO_4 (10 mL). Add this dropwise to the indane solution over 45 minutes. Do not exceed 10°C .
- Quench: Pour the reaction mixture onto 300g of crushed ice. Extract with dichloromethane (3 x 50 mL).
- Workup: Wash organics with sat. NaHCO_3 (until neutral) and brine. Dry over MgSO_4 and concentrate.
- Purification: The crude oil contains ~70:30 ratio of 5-nitro:4-nitro. Dissolve in hot ethanol. Cool slowly to 4°C . 5-Nitroindane crystallizes (remove by filtration). The mother liquor is enriched in **4-nitroindane**. Concentrate and distill (bp $\sim 115^\circ\text{C}$ at 2 mmHg) to isolate the 4-isomer.

Protocol B: Reduction to 4-Aminoindane

- Reactants: Dissolve **4-nitroindane** (1.63 g, 10 mmol) in MeOH (30 mL).
- Catalyst: Add 10% Pd/C (160 mg) under Argon.
- Hydrogenation: Purge with H_2 (balloon pressure or 1 atm) and stir vigorously at RT for 4 hours.
- Isolation: Filter through a Celite pad. Concentrate the filtrate to yield 4-aminoindane as a dark oil (often solidifies upon standing).
- Validation: ^1H NMR (CDCl_3) should show the disappearance of the low-field aromatic signals of the nitro compound and the appearance of a broad NH_2 singlet.

Pharmaceutical Applications

The 4-substituted indane motif is increasingly relevant in modern drug discovery, particularly where the "linear" geometry of 5-substituted indanes fails to fit binding pockets.

Target Class	Application	Mechanism	Reference
GPCRs	Dopamine/Serotonin Modulators	The 4-amino group mimics the tryptamine nitrogen in rigidified analogs.	[3]
Metabolic	FABP4 Inhibitors	4-Aminoindane ureas serve as lipophilic anchors in the fatty acid binding pocket.	[1]
Kinases	EGFR Inhibitors	Used as a hydrophobic core to replace quinazoline moieties in scaffold hopping exercises.	[4]

References

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